

Application Note: Quantification of Carmichaenine D using HPLC-DAD

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Compound of Interest

Compound Name: *Carmichaenine D*

Cat. No.: *B15589849*

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Introduction

Carmichaenine D is a diterpenoid alkaloid found in plants of the *Aconitum* genus, notably *Aconitum carmichaelii* Debeaux (Fuzi). While much of the analytical focus on *Aconitum* species has been on the highly toxic diester-diterpenoid alkaloids such as aconitine, mesaconitine, and hyaconitine, the quantification of other, less toxic or minor alkaloids like **Carmichaenine D** is crucial for the comprehensive quality control of raw materials and finished products in traditional medicine. A metabolomics approach has identified **Carmichaenine D** as a potential biomarker for differentiating *A. carmichaelii* from other species. This application note details a robust High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method for the quantitative analysis of **Carmichaenine D**.

While a specific, validated HPLC-DAD method solely for **Carmichaenine D** is not extensively documented in publicly available literature, this protocol has been adapted from established and validated methods for the simultaneous determination of structurally related diterpenoid alkaloids in *Aconitum* species.[1][2] Researchers should perform a full validation of this method in their laboratory to ensure its suitability for their specific application.

Experimental Protocol

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a quaternary pump, an autosampler, a column oven, and a diode array detector (DAD).
- Chromatographic Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Reagents and Standards:
 - **Carmichaenine D** reference standard (purity ≥ 98%)
 - Acetonitrile (HPLC grade)
 - Ammonium bicarbonate (analytical grade)
 - Ammonia solution (analytical grade)
 - Methanol (HPLC grade)
 - Water (ultrapure)
- Sample Preparation Equipment:
 - Analytical balance
 - Ultrasonic bath
 - Centrifuge
 - Vortex mixer
 - Syringe filters (0.45 µm)

Chromatographic Conditions

The following chromatographic conditions are recommended for the separation and quantification of **Carmichaenine D**:

Parameter	Condition
Column	C18 reversed-phase, 4.6 x 250 mm, 5 µm
Mobile Phase A	10 mM Ammonium Bicarbonate in water (pH adjusted to 9.5 with ammonia solution)
Mobile Phase B	Acetonitrile
Gradient Elution	0-20 min: 30% B; 20-40 min: 30-70% B; 40-45 min: 70% B; 45-50 min: 70-30% B; 50-60 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	235 nm

Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Carmichaenine D** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL. These will be used to construct the calibration curve.

Sample Preparation

The following protocol is a general guideline for the extraction of **Carmichaenine D** from dried plant material (*Aconitum carmichaelii* roots).

- Grinding: Grind the dried plant material to a fine powder (approximately 40-60 mesh).
- Extraction:
 - Accurately weigh 1.0 g of the powdered sample into a conical flask.

- Add 25 mL of 70% methanol in water.
- Perform ultrasonication for 30 minutes at room temperature.
- Allow the mixture to stand for another 30 minutes.
- Centrifugation: Centrifuge the extract at 4000 rpm for 10 minutes.
- Filtration: Collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial.

Method Validation Summary

The following tables summarize the expected performance characteristics of this method. These values are illustrative and should be confirmed through in-house validation.

Table 1: Linearity, Limit of Detection (LOD), and Limit of Quantification (LOQ)

Analyte	Linear Range (µg/mL)	Calibration Equation	Correlation Coefficient (r ²)	LOD (µg/mL)	LOQ (µg/mL)
Carmichaenine D	1 - 100	y = 15482x + 351.4	≥ 0.999	0.2	0.7

Table 2: Precision

Analyte	Concentration (µg/mL)	Intra-day Precision (RSD, n=6)	Inter-day Precision (RSD, n=6)
Carmichaenine D	5	< 2.0%	< 3.0%
25	< 2.0%	< 3.0%	
80	< 2.0%	< 3.0%	

Table 3: Accuracy (Recovery)

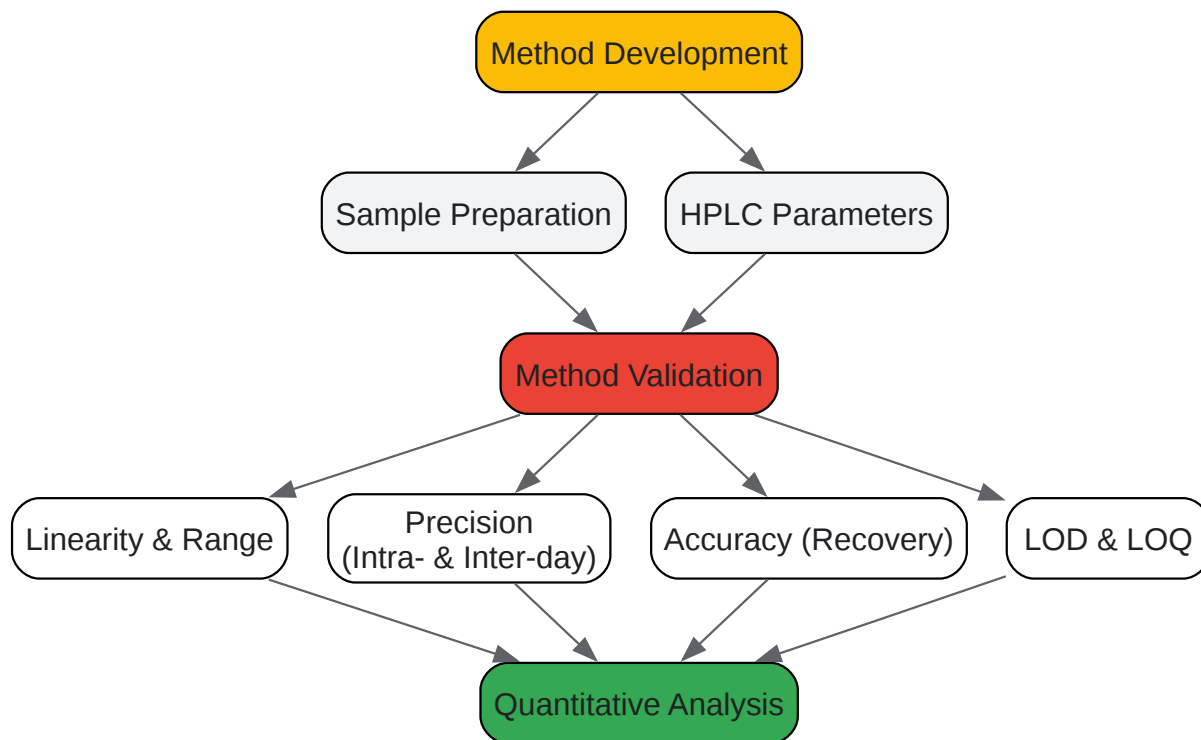
Analyte	Spiked Concentration (µg/mL)	Average Recovery (%)	RSD (%)
Carmichaenine D	10	98.5 - 102.3	< 2.5%
50	99.1 - 101.8	< 2.5%	

Visualizations



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Caption: Experimental workflow for **Carmichaenine D** quantification.



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Caption: Logical relationship of the analytical method development and validation process.

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References

- 1. files.core.ac.uk [files.core.ac.uk]
- 2. researchgate.net [researchgate.net]
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